

Essential Safety and Logistical Information for Handling UV-123

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: UV-123

Cat. No.: B155743

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This document provides crucial safety protocols and operational guidance for the handling and disposal of **UV-123**, a light-sensitive acrylate monomer. Adherence to these procedures is essential to ensure the safety of all laboratory personnel and to maintain a secure research environment.

Personal Protective Equipment (PPE)

The selection of appropriate PPE is the first line of defense against the potential hazards associated with **UV-123**, which include skin, eye, and respiratory irritation. The following table outlines the minimum required PPE for various handling scenarios.

Operation	Gloves	Eye Protection	Lab Coat	Respiratory Protection
Low-Volume Handling (<100 mL) in a well-ventilated area	Nitrile or Neoprene (double-gloved)	ANSI Z87.1 certified safety glasses with side shields	Standard cotton lab coat	Not generally required
High-Volume Handling (>100 mL) or poor ventilation	Nitrile or Neoprene (double-gloved)	ANSI Z87.1 certified chemical splash goggles	Chemical-resistant lab coat or apron	NIOSH-approved respirator with organic vapor cartridges
Weighing or Transfer Operations (potential for splashes)	Nitrile or Neoprene (double-gloved)	ANSI Z87.1 certified chemical splash goggles	Chemical-resistant lab coat	Not generally required if performed in a chemical fume hood
UV Curing Process	Heat-resistant gloves over nitrile gloves	UV-blocking safety glasses or face shield	Standard cotton lab coat	Not generally required

Operational Plan: Step-by-Step Handling Protocol

This protocol details the standard operating procedure for handling **UV-123** from reception to use in an experimental setting.

2.1. Receiving and Storage

- Upon receipt, inspect the container for any signs of damage or leakage.
- Store **UV-123** in its original, tightly sealed, opaque container.
- The storage location must be a cool, dry, and dark area, away from direct sunlight and sources of UV radiation.
- Ensure the storage area is well-ventilated.

2.2. Preparation for Use

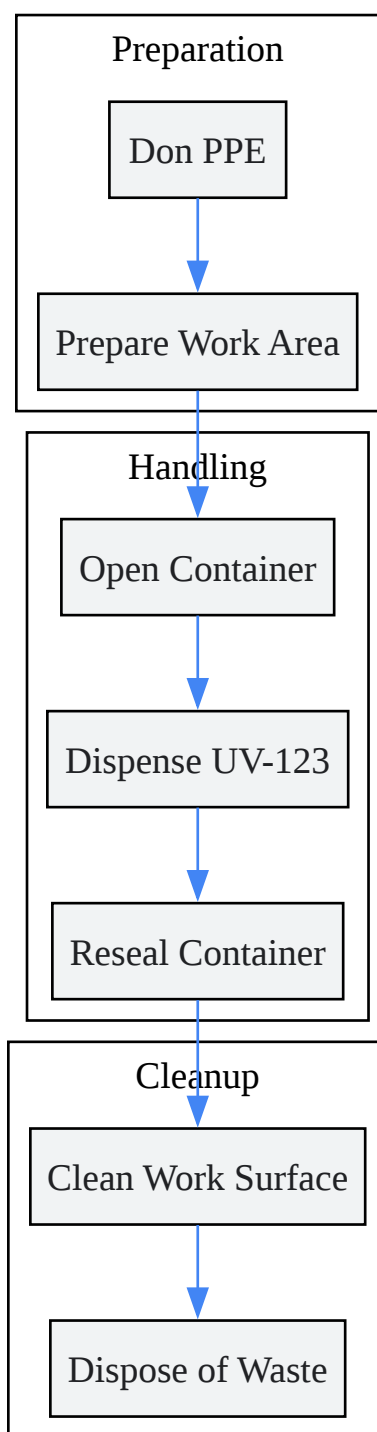
- Don all required PPE as specified in the table above.
- Prepare the work area by ensuring it is clean and free of incompatible materials.
- If working on an open bench, cover the surface with an absorbent, disposable mat.
- All handling of **UV-123** should ideally be performed within a certified chemical fume hood.

2.3. Handling and Dispensing

- Carefully open the container, avoiding any splashing.
- Use only designated and properly cleaned glassware or compatible plasticware for dispensing.
- Measure and dispense the required amount of **UV-123** slowly and carefully.
- Immediately and securely reseal the container after dispensing.

2.4. Post-Handling

- Wipe down the work surface with a suitable solvent (e.g., isopropanol) to remove any residual contamination.
- Properly dispose of all contaminated disposable materials as outlined in the disposal plan.



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Caption: Standard workflow for handling **UV-123**.

Disposal Plan

Proper disposal of **UV-123** and associated contaminated materials is critical to prevent environmental contamination and ensure regulatory compliance.

3.1. Unused **UV-123**

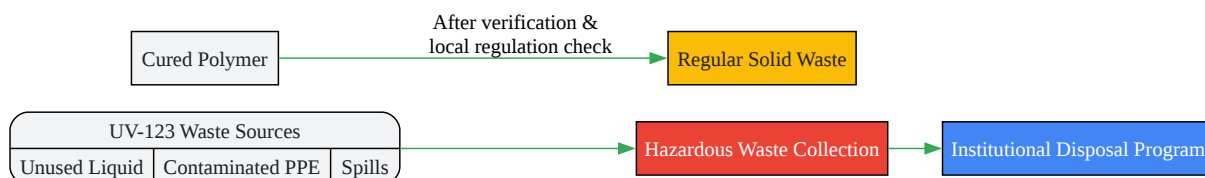
- Do not pour unused **UV-123** down the drain.
- Unused or waste **UV-123** must be collected in a designated, labeled, and sealed waste container.
- The waste container should be made of a compatible material (e.g., amber glass or high-density polyethylene).
- Arrange for disposal through your institution's hazardous waste management program.

3.2. Contaminated Materials

- All disposable items that have come into contact with **UV-123** (e.g., gloves, absorbent pads, pipette tips) are considered hazardous waste.
- These materials must be collected in a separate, clearly labeled hazardous waste bag or container.
- Dispose of this container through the institutional hazardous waste program.

3.3. Cured **UV-123**

- Once **UV-123** is fully cured (polymerized), it is generally considered to be an inert plastic.
- However, it is crucial to confirm the completeness of the curing process.
- Fully cured material can typically be disposed of as regular solid waste, but it is essential to consult your local and institutional regulations first.



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Caption: Disposal pathways for **UV-123** and related materials.

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Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com